

Application Notes: Measuring Glucose Uptake with AS1938909, a SHIP2 Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AS1938909

Cat. No.: B15540900

[Get Quote](#)

Introduction

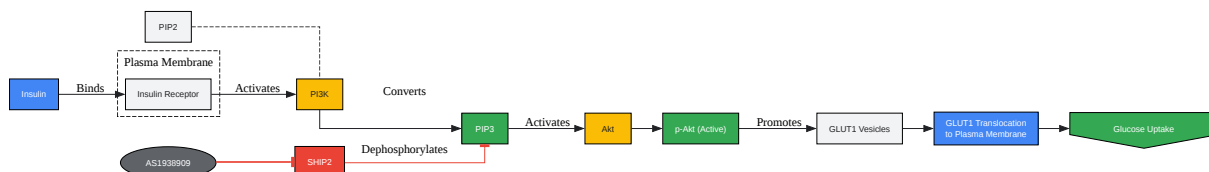
AS1938909 is a cell-permeable small molecule that acts as a potent and selective inhibitor of the SH2 domain-containing inositol 5'-phosphatase 2 (SHIP2).[1][2][3] SHIP2 is a critical negative regulator of the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which plays a central role in insulin-mediated metabolic events.[4][5] By inhibiting SHIP2, **AS1938909** enhances downstream signaling, leading to increased Akt phosphorylation, which subsequently promotes glucose uptake.[1][6] Studies have demonstrated that **AS1938909** increases glucose consumption and uptake in L6 myotubes, partly by up-regulating the expression of the glucose transporter GLUT1.[1][2][4]

These application notes provide a detailed protocol for performing a cell-based glucose uptake assay using **AS1938909**. The assay utilizes the fluorescent glucose analog 2-NBDG (2-(N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino)-2-deoxy-D-glucose), which is taken up by cells via glucose transporters.[7][8] The intracellular accumulation of 2-NBDG provides a fluorescent signal proportional to the rate of glucose uptake, which can be quantified using a fluorescence plate reader, fluorescence microscope, or flow cytometer.[7][9] This protocol is designed for researchers in metabolic disease, oncology, and drug discovery to investigate the effects of SHIP2 inhibition on cellular glucose metabolism.

Mechanism of Action: AS1938909 in the PI3K/Akt Signaling Pathway

The PI3K/Akt signaling cascade is a primary pathway for insulin-stimulated glucose uptake in cells.[10][11] Upon insulin receptor activation, PI3K is recruited and phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP₂) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP₃).[4] PIP₃ acts as a second messenger, recruiting and activating Akt.[10] SHIP2 negatively regulates this pathway by dephosphorylating PIP₃ at the 5' position, converting it to PI(3,4)P₂, which dampens the signal.[12]

AS1938909 inhibits the phosphatase activity of SHIP2.[1] This inhibition prevents the degradation of PIP₃, leading to its accumulation at the plasma membrane.[12] The sustained levels of PIP₃ result in prolonged and enhanced activation and phosphorylation of Akt.[4][6] Activated Akt then promotes the translocation of glucose transporters, such as GLUT1, from intracellular vesicles to the plasma membrane, thereby increasing the cell's capacity for glucose uptake.[1][4]



[Click to download full resolution via product page](#)

Figure 1. AS1938909 enhances glucose uptake via SHIP2 inhibition in the PI3K/Akt pathway.

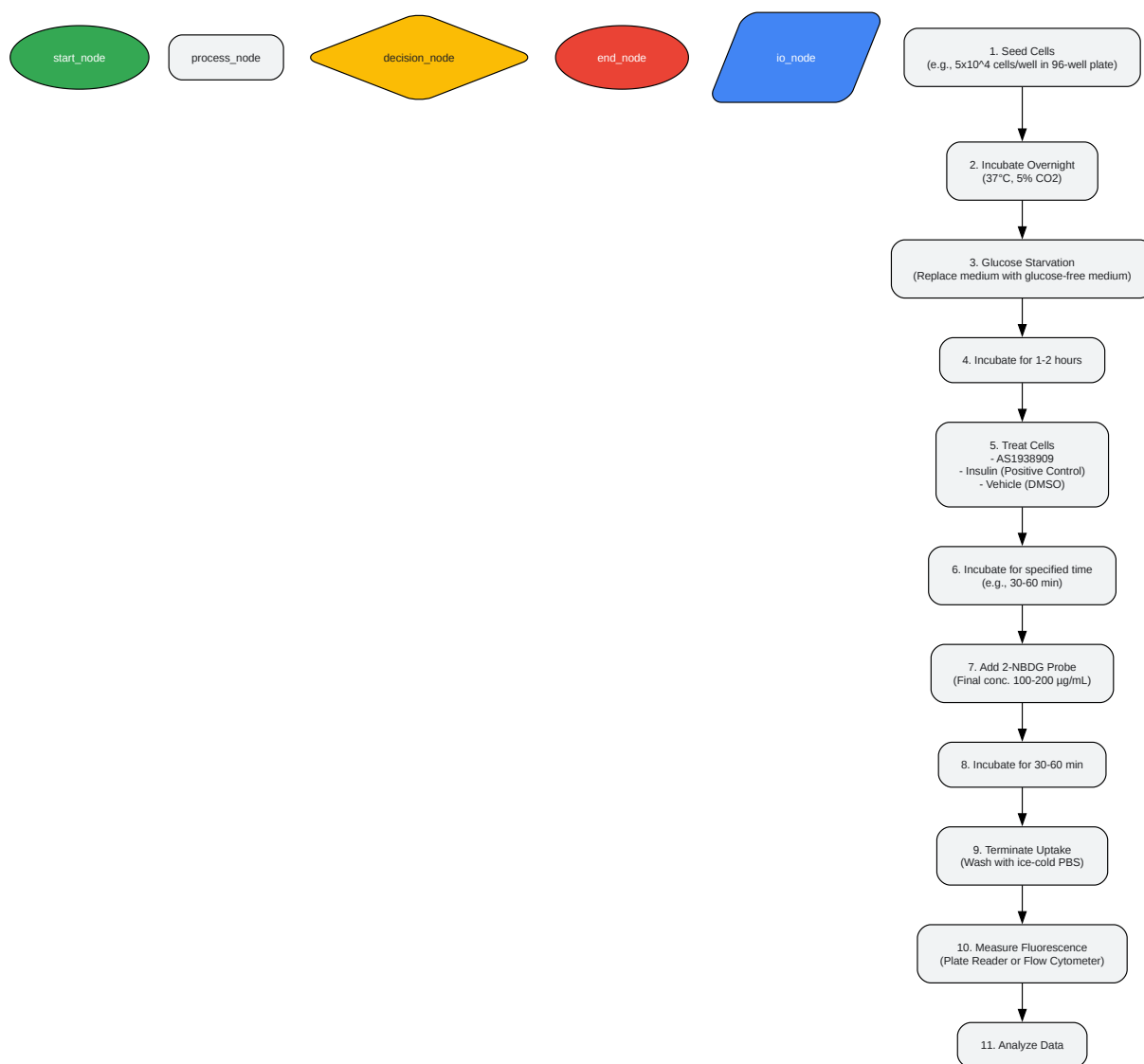
Experimental Protocol: 2-NBDG Glucose Uptake Assay

This protocol describes the measurement of glucose uptake in adherent cells (e.g., L6 myotubes, HeLa, or HepG2 cells) treated with **AS1938909** using the fluorescent glucose analog 2-NBDG.

Materials and Reagents

- Cell Line: L6 myotubes or other appropriate cell line
- **AS1938909**: (Sigma-Aldrich, Cat. No. 565840 or equivalent)
- 2-NBDG: (Cayman Chemical, Cat. No. 600471 or equivalent)[9]
- Cell Culture Medium: DMEM or other appropriate medium
- Fetal Bovine Serum (FBS)
- Glucose-Free Culture Medium: DMEM without glucose
- Phosphate-Buffered Saline (PBS)
- Insulin (Positive Control)
- DMSO (Vehicle Control)
- 96-well black, clear-bottom tissue culture plates
- Fluorescence Plate Reader (Excitation/Emission $\approx$ 485/535 nm) or Flow Cytometer (FITC channel)[9]

Procedure



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glucose metabolism activation by SHIP2 inhibitors via up-regulation of GLUT1 gene in L6 myotubes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 3. SHIP2 Inhibitor, AS1938909 The SHIP2 Inhibitor, AS1938909 controls the biological activity of SHIP2. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. Discovery and Development of Small Molecule SHIP Phosphatase Modulators - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Discovery and functional characterization of a novel small molecule inhibitor of the intracellular phosphatase, SHIP2 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. AS1938909 (SHIP2 Inhibitor) - Echelon Biosciences [[echelon-inc.com](https://www.echelon-inc.com)]
- 7. [biocompare.com](https://www.biocompare.com) [[biocompare.com](https://www.biocompare.com)]
- 8. [assaygenie.com](https://www.assaygenie.com) [[assaygenie.com](https://www.assaygenie.com)]
- 9. [cdn.caymanchem.com](https://www.cdn.caymanchem.com) [[cdn.caymanchem.com](https://www.cdn.caymanchem.com)]
- 10. PI3K / Akt Signaling | Cell Signaling Technology [[cellsignal.com](https://www.cellsignal.com)]
- 11. PI3K/AKT/mTOR pathway - Wikipedia [en.wikipedia.org]
- 12. SHIP2 inhibition alters redox-induced PI3K/AKT and MAP kinase pathways via PTEN over-activation in cervical cancer cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes: Measuring Glucose Uptake with AS1938909, a SHIP2 Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15540900/docs#application-notes-measuring-glucose-uptake-with-as1938909-a-ship2-inhibitor>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)